

# Technical Guide: Diazinon-13C4 Identification & Analytical Application

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## Compound of Interest

Compound Name: *Diazinon-13C4*

Cat. No.: *B1160579*

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## Core Identity & Chemical Structure

**Diazinon-13C4** is a stable isotope-labeled derivative of the organophosphate insecticide Diazinon.<sup>[1]</sup> It serves as a highly specific internal standard (IS) for mass spectrometry-based residue analysis, correcting for matrix effects, extraction inefficiencies, and ionization suppression.

## Chemical Identifiers

Parameter	Technical Specification
Chemical Name	Diazinon-13C4
IUPAC Name	O,O-Di(ethyl-1,2-13C2) O-(2-isopropyl-6-methylpyrimidin-4-yl) phosphorothioate
CAS Number	2724513-33-9
Parent CAS	333-41-5 (Unlabeled Diazinon)
Molecular Formula	C813C4H21N2O3PS
Exact Mass	308.1145 Da
Molecular Weight	308.32 g/mol (approx. +4 Da shift from native)
Appearance	Colorless to pale yellow oil
Solubility	Soluble in methanol, acetonitrile, acetone; low solubility in water

## Structural Characterization

The 13C4 labeling is located on the two ethyl chains of the phosphorodithioate moiety. Specifically, all four carbons within the two ethoxy groups are replaced with Carbon-13 isotopes.

Figure 1: Chemical Structure & Labeling Position The following diagram illustrates the **Diazinon-13C4** structure, highlighting the labeled ethyl groups (red) versus the unlabeled pyrimidine ring (blue).

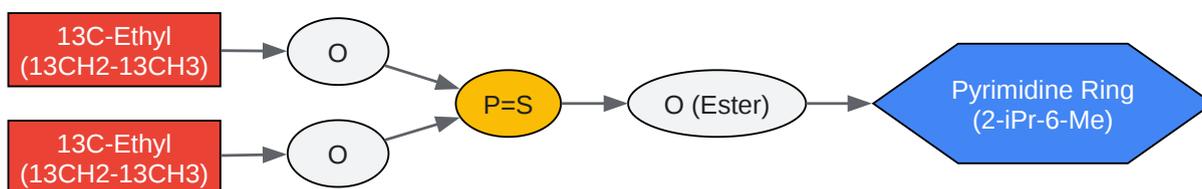


Figure 1: Diazinon-13C4 Structure. Red nodes indicate the 13C4 stable isotope labeling on the diethyl moiety.

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## Analytical Validation & Mechanism

The utility of **Diazinon-13C4** relies on the principle of Isotope Dilution Mass Spectrometry (IDMS). Because the physicochemical properties (retention time, pKa, extraction efficiency) of the 13C-labeled analog are virtually identical to the native analyte, it provides a self-validating correction factor for every sample.

## Mass Spectrometry Fragmentation (LC-MS/MS)

In electrospray ionization (ESI+), Diazinon undergoes a characteristic fragmentation where the phospho-ester bond is cleaved.

- Precursor Ion Shift: The labeling on the ethyl groups shifts the precursor mass by +4 Da (309 vs. 305).
- Product Ion Specificity (Critical Note): The primary fragment ion for Diazinon is the pyrimidinyl cation (m/z 169). Because the 13C labels are located on the leaving phosphate group, the primary daughter ion for **Diazinon-13C4** is also m/z 169 (unlabeled).
- Selectivity: Selectivity is achieved via the Quadrupole 1 (Q1) filter, which distinguishes the parent masses (309 vs. 305) before fragmentation.

## MRM Transition Table

Compound	Polarity	Precursor (Q1)	Product (Q3)	Collision Energy (eV)	Note
Diazinon (Native)	ESI (+)	305.1	169.1	25	Quantifier
Diazinon (Native)	ESI (+)	305.1	153.1	35	Qualifier
Diazinon-13C4	ESI (+)	309.1	169.1	25	Internal Standard

# Experimental Protocol: QuEChERS Extraction & Analysis

This protocol outlines a validated workflow for quantifying Diazinon in agricultural matrices using **Diazinon-13C4**.

## Reagents & Standards

- Stock Solution: Dissolve 1 mg **Diazinon-13C4** in 10 mL Acetone to make a 100 µg/mL stock. Store at -20°C.
- Working IS Solution: Dilute stock with Acetonitrile to 1 µg/mL.
- Extraction Buffer: Citrate-buffered QuEChERS salts (MgSO<sub>4</sub>, NaCl, Sodium Citrate).

## Step-by-Step Methodology

- Sample Homogenization: Weigh 10.0 g of homogenized sample (e.g., fruit/vegetable) into a 50 mL centrifuge tube.
- IS Addition (Critical): Add 100 µL of Working IS Solution (1 µg/mL) directly to the sample matrix. Vortex for 30 seconds. This ensures the IS experiences the same extraction conditions as the analyte.
- Extraction: Add 10 mL Acetonitrile. Shake vigorously for 1 minute.
- Salting Out: Add QuEChERS salts. Shake immediately for 1 minute. Centrifuge at 3000 x g for 5 minutes.
- Clean-up (dSPE): Transfer 1 mL of supernatant to a dSPE tube (PSA/C18/MgSO<sub>4</sub>). Vortex and centrifuge.<sup>[2]</sup>
- Analysis: Inject 5 µL into the LC-MS/MS system.

## Analytical Workflow Diagram

The following flowchart visualizes the logic flow from sample preparation to data validation.

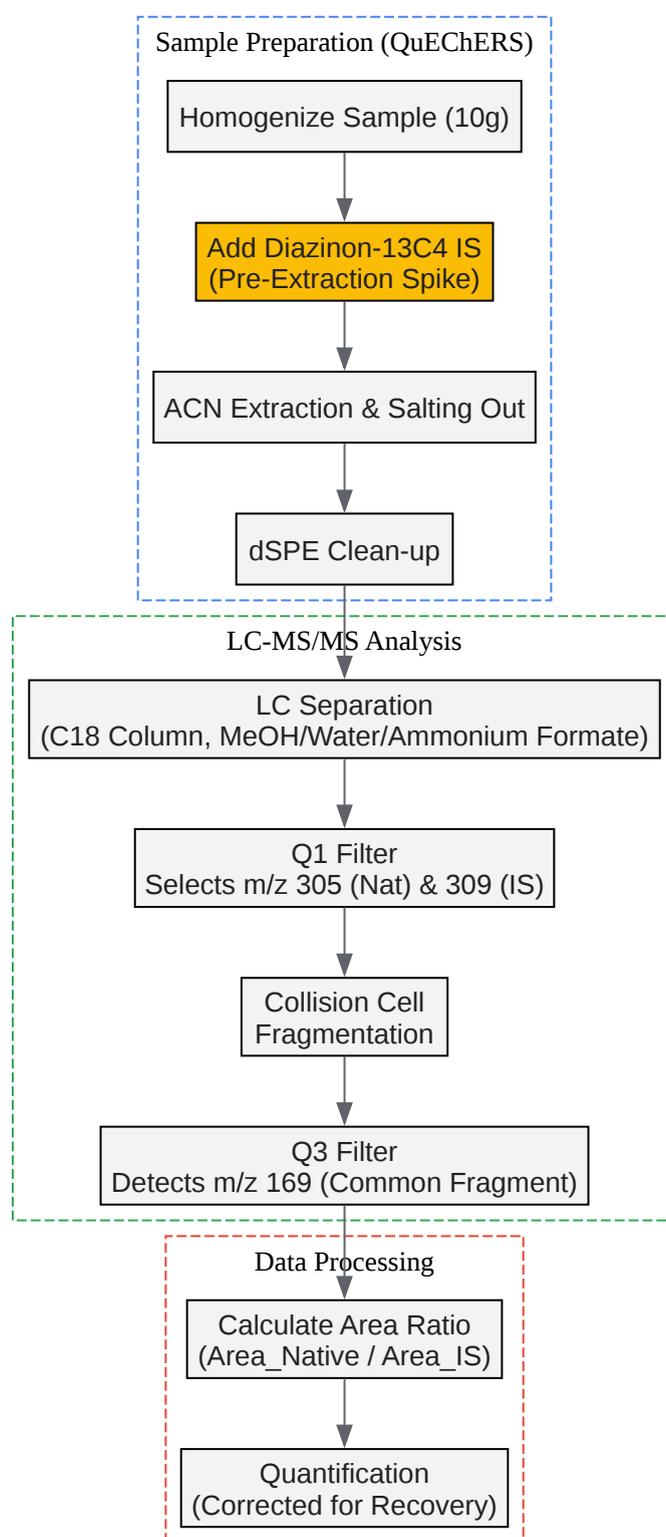


Figure 2: Analytical Workflow using Diazinon-13C4 as Internal Standard.

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## References

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## Sources

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- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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